

Application Notes and Protocols: Preparing AG14361 Stock Solutions for Experimental Use

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Introduction

AG14361 is a potent and selective inhibitor of poly(ADP-ribose) polymerase 1 (PARP-1), a key enzyme in the base excision repair (BER) pathway responsible for repairing DNA single-strand breaks (SSBs).[1][2] By inhibiting PARP-1, AG14361 enhances the efficacy of DNA-damaging agents like chemotherapy (e.g., temozolomide, topoisomerase I poisons) and radiation therapy. [3][4] This phenomenon, known as synthetic lethality, is particularly effective in cancer cells with deficiencies in other DNA repair pathways, such as homologous recombination (HR) due to BRCA1/2 mutations.[1] Proper preparation of AG14361 stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and use of AG14361 for both in vitro and in vivo studies.

Quantitative Data Summary

A summary of the key chemical and biological properties of **AG14361** is presented below.



Property	Value
Molecular Weight	320.39 g/mol [5]
Molecular Formula	C19H20N4O[5]
CAS Number	328543-09-5[5]
Solubility	DMSO: up to 51 mg/mL (159.18 mM)[5] Ethanol: up to 21 mg/mL[5] DMF: 10 mg/mL[6] PBS (pH 7.2): 0.1 mg/mL[6] Water: Insoluble[5]
Storage (Powder)	3 years at -20°C[5]
Storage (Stock Solution)	1 year at -80°C in solvent 1 month at -20°C in solvent[5]
Inhibitory Potency	K_i (PARP-1): <5 nM[5][7] IC ₅₀ (permeabilized SW620 cells): 29 nM[5][8] IC ₅₀ (intact SW620 cells): 14 nM[5][8]
Growth Inhibition	GI ₅₀ (LoVo cells): 11.2 μM[5][8] GI ₅₀ (A549 cells): 14 μM[8] GI ₅₀ (SW620 cells): 20 μM[8]
Effective Concentration	In Vitro (for sensitization): 0.4 µM is commonly used to inhibit PARP-1 activity without causing direct cytotoxicity.[5][9] In Vivo (mouse xenografts): 5 to 15 mg/kg via intraperitoneal injection.[5][8]

Experimental Protocols

Protocol 1: Preparation of High-Concentration AG14361 Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO, which is suitable for most cell-based assays.

Materials:

AG14361 powder



- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer

Procedure:

- Pre-warm AG14361: Allow the vial of AG14361 powder to equilibrate to room temperature before opening to prevent condensation.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of AG14361 needed:
 - Mass (mg) = Volume (L) × Concentration (mol/L) × Molecular Weight (g/mol) × 1000 (mg/g)
 - Mass (mg) = 0.001 L × 0.010 mol/L × 320.39 g/mol × 1000 mg/g = 3.204 mg
- Dissolution: Carefully weigh 3.204 mg of AG14361 powder and add it to a sterile tube. Add 1 mL of fresh DMSO. Using moisture-absorbing DMSO can reduce solubility.[5]
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[8]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile cryovials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[5]
- Storage: Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term use (up to 1 month).[5][8]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Procedure:

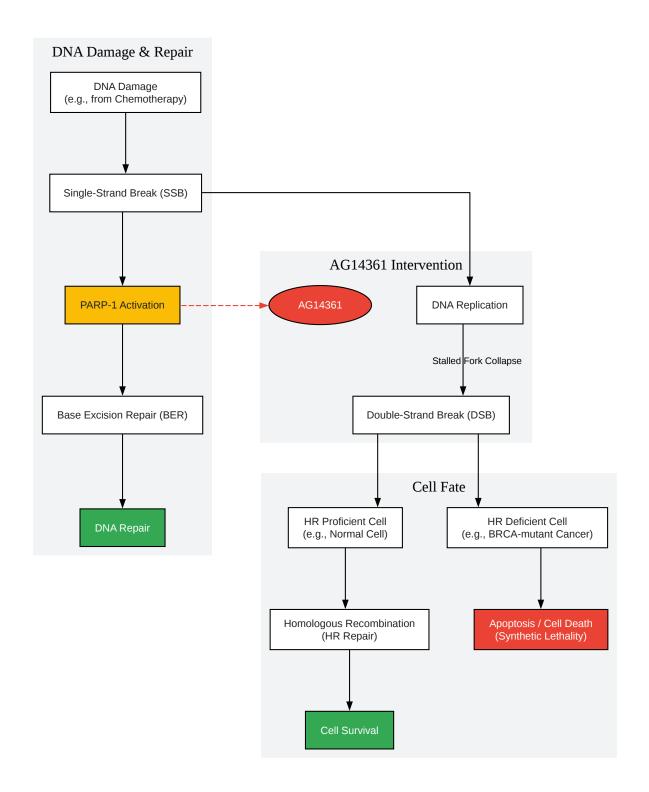


- Thaw Stock: Thaw a single aliquot of the 10 mM AG14361 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment (e.g., 0.4 μM for sensitization studies).[5]
 [9]
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low, typically ≤0.1%, to avoid solvent-induced cytotoxicity.[8]
- Application: Add the final working solutions to your cell cultures. For sensitization
 experiments, AG14361 is often added 30 minutes before treatment with a DNA-damaging
 agent.[5]

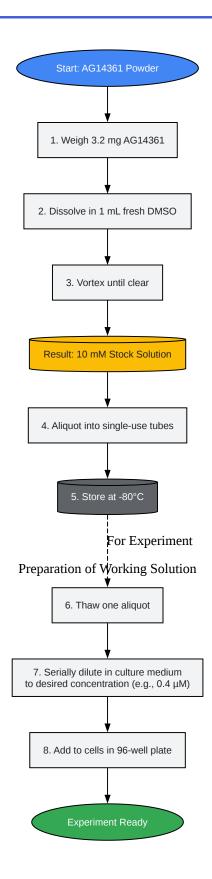
Visualizations

AG14361 Mechanism of Action: PARP Inhibition and Synthetic Lethality









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